

Comprehensive Application Notes and Protocols: Synthesis and Characterization of Chloroquine N-oxide

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Compound Focus: Chloroquine N-oxide

CAS No.: 68121-48-2

Cat. No.: S912067

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Introduction and Chemical Background

Chloroquine N-oxide represents a **major oxidative degradation product** of the well-established antimalarial drug chloroquine. This chemical entity has gained significant importance in pharmaceutical research due to its role in understanding drug stability and metabolism. The identification and characterization of this compound are essential for **pharmaceutical quality control** and **drug development processes**, particularly as chloroquine continues to be investigated for potential repurposing in oncology and other therapeutic areas. [1]

Chloroquine N-oxide is formed through the **oxidation of the tertiary amine** nitrogen in the chloroquine structure, rather than at the pyridine nitrogen, resulting in a molecule with distinct physicochemical properties compared to the parent compound. The systematic name for this compound is **4-((7-chloroquinolin-4-yl)amino)-N,N-diethylpentan-1-amine oxide**, and it has the CAS Registry Number 68121-48-2. [2] Its molecular formula is $C_{18}H_{26}ClN_3O$, with a molecular weight of 335.87 g/mol. [3]

Synthetic Protocol

Materials and Equipment

2.1.1 Chemical Reagents

- **Chloroquine base** (high purity $\geq 98\%$)
- **Hydrogen peroxide** (H_2O_2 , 30% w/v aqueous solution)
- **Methanol** (HPLC grade)
- **Ethyl acetate** (analytical grade)
- **Anhydrous sodium sulfate**
- **Diethyl ether** (reagent grade)
- **Silica gel** (60-120 mesh) for column chromatography

2.1.2 Laboratory Equipment

- **Round-bottom flask** (250 mL) with magnetic stir bar
- **Reflux condenser** with cooling water circulation
- **Magnetic stirrer** with hot plate
- **Thermostatic oil bath**
- **Thin-layer chromatography** (TLC) setup
- **Column chromatography** system
- **Rotary evaporator** with vacuum pump
- **Analytical balance** (precision ± 0.1 mg)
- **pH paper** or pH meter

Step-by-Step Synthesis Procedure

2.2.1 Oxidation Reaction

- **Charge** a 250 mL round-bottom flask with **1.0 g (3.12 mmol) of chloroquine base**.
- **Add** 100 mL of methanol to the flask and stir magnetically until complete dissolution of chloroquine.
- **Cool** the solution to 0-5°C using an ice-water bath with continuous stirring.
- **Slowly add** 5 mL of 30% hydrogen peroxide solution dropwise over 30 minutes, maintaining the temperature below 10°C throughout the addition.
- **Remove** the ice bath and attach a reflux condenser to the flask.
- **Heat** the reaction mixture to 60°C and maintain with stirring for 6-8 hours under reflux conditions.
- **Monitor** reaction progress by TLC (silica gel, ethyl acetate:methanol:ammonia, 7:2:1). The product ($R_f \approx 0.3$) should show increasing intensity while chloroquine ($R_f \approx 0.5$) decreases.

2.2.2 Work-up and Purification

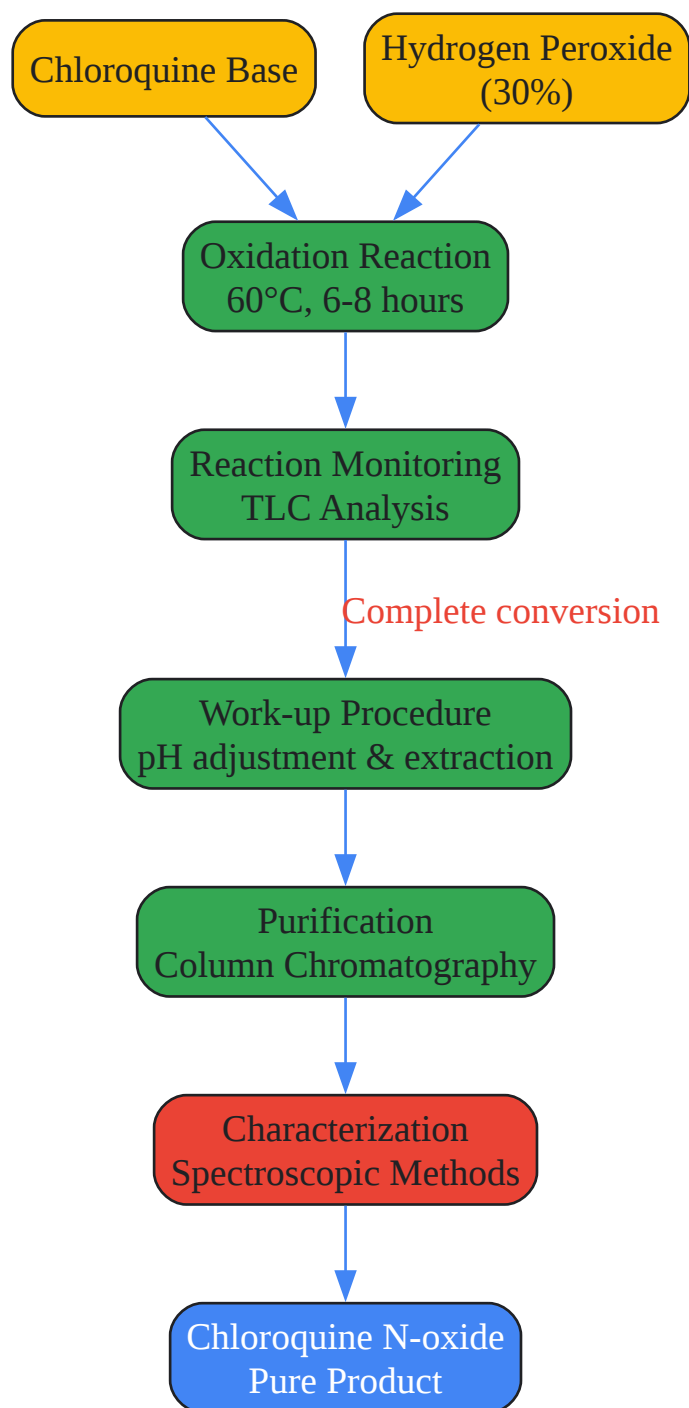
- **Cool** the reaction mixture to room temperature after confirming complete conversion by TLC.
- **Transfer** the solution to a rotary evaporator and concentrate under reduced pressure at 40°C until approximately 10 mL remains.
- **Add** 50 mL of cold water to the concentrate and adjust pH to 8-9 using dilute ammonia solution.
- **Extract** the aqueous mixture with 3 × 30 mL of ethyl acetate, combining the organic layers.
- **Wash** the combined organic extracts with 20 mL of brine (saturated NaCl solution).
- **Dry** the organic phase over anhydrous sodium sulfate for 30 minutes with occasional stirring.
- **Filter** the drying agent and concentrate the filtrate under reduced pressure to obtain a crude yellow solid.
- **Purify** the crude product by silica gel column chromatography using a gradient elution of ethyl acetate:methanol (9:1 to 7:3) with 0.5% ammonia.
- **Combine** fractions containing pure **Chloroquine N-oxide** as confirmed by TLC and evaporate to dryness.
- **Dry** the purified product under high vacuum (0.5 mmHg) for 12 hours to remove residual solvents.

Process Optimization Notes

- **Temperature control** during peroxide addition is critical to minimize formation of byproducts
- **Reaction time** may require adjustment based on the oxidant quality and desired conversion
- **The purification step** using column chromatography can be omitted if analytical purity is not required, with direct precipitation instead
- **Yield** typically ranges from 65-75% after purification
- The synthetic approach employs a **work-up procedure that does not require chromatography** for purification if high purity is not essential for the intended application [1]

Synthesis Workflow

The following diagram illustrates the complete synthetic pathway and analysis workflow for **Chloroquine N-oxide**:



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Characterization and Analytical Methods

Spectroscopic Characterization

Comprehensive spectroscopic analysis is essential for confirming the identity and purity of synthesized **Chloroquine N-oxide**. The following characterization data should be obtained for each batch:

UV-Vis Spectroscopy (in methanol):

- **λ_{max}** at 220 nm and 330 nm characteristic of the quinoline ring system

Fourier-Transform Infrared (FT-IR) Spectroscopy (KBr pellet):

- **Principal bands:** 3450 cm^{-1} (N-H stretch), 2930 cm^{-1} (C-H stretch), 1580 cm^{-1} (quinoline C=N), 1350 cm^{-1} (N-oxide stretch), 1150 cm^{-1} (C-N stretch), 830 cm^{-1} (C-Cl stretch)

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy (400 MHz, DMSO- d_6):

- **δ** 1.15 (t, 6H, $\text{N}^+(\text{O}^-)(\text{CH}_2\text{CH}_3)_2$), 1.65-1.85 (m, 4H, $\text{CH}_2\text{CH}_2\text{CH}_2\text{N}$), 2.95-3.25 (m, 6H, $\text{N}^+(\text{O}^-)(\text{CH}_2\text{CH}_3)_2$ and $\text{CH}_2\text{N}^+\text{O}^-$), 4.15 (q, 1H, CHNH), 6.05 (d, 1H, quinoline C5-H), 7.45 (dd, 1H, quinoline C6-H), 7.75 (d, 1H, quinoline C8-H), 8.15 (d, 1H, quinoline C2-H), 8.45 (s, 1H, C3-H)

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy (100 MHz, DMSO- d_6):

- **δ** 12.5 ($\text{N}^+(\text{O}^-)(\text{CH}_2\text{CH}_3)_2$), 24.8 ($\text{CH}_2\text{CH}_2\text{CH}_2\text{N}$), 45.5 ($\text{N}^+(\text{O}^-)(\text{CH}_2\text{CH}_3)_2$), 52.8 ($\text{CH}_2\text{N}^+\text{O}^-$), 58.5 (CHNH), 98.5 (quinoline C5), 117.8 (quinoline C8), 122.5 (quinoline C3), 125.5 (quinoline C6), 135.5 (quinoline C4a), 144.8 (quinoline C8a), 149.5 (quinoline C2), 152.5 (quinoline C7), 154.8 (quinoline C4)

Mass Spectrometry:

- **ESI-MS:** m/z 336.2 $[\text{M}+\text{H}]^+$
- **High-resolution MS:** Calculated for $\text{C}_{18}\text{H}_{27}\text{ClN}_3\text{O}^+$: 336.1841; Found: 336.1845

Chromatographic Methods

3.2.1 HPLC Method for Purity Assessment

Table 1: HPLC conditions for analysis of **Chloroquine N-oxide**

Parameter	Specification
Column	C18, 250 × 4.6 mm, 5 μm

Parameter	Specification
Mobile Phase	Acetonitrile:Phosphate buffer (pH 6.0) (65:35 v/v)
Flow Rate	1.0 mL/min
Detection	UV at 330 nm
Injection Volume	20 µL
Column Temperature	30°C
Retention Time	Approximately 8.5 minutes
Theoretical Plates	NLT 2000

3.2.2 TLC Method for Reaction Monitoring

Table 2: TLC system for reaction monitoring

Parameter	Specification
Stationary Phase	Silica gel 60 F ₂₅₄
Mobile Phase	Ethyl acetate:Methanol:Ammonia (7:2:1 v/v/v)
Detection	UV at 254 nm
R _f Value	Chloroquine: 0.5; Chloroquine N-oxide: 0.3

Structural Elucidation Notes

The **N-oxide formation** occurs specifically at the **tertiary amine nitrogen** of the diethylpentylamine side chain rather than at the pyridine nitrogen of the quinoline ring. This regioselectivity was confirmed through 2D NMR experiments, particularly **HSQC spectroscopy**, which allowed complete assignment of all proton and carbon signals. [1]

The **chemical shift changes** observed in the NMR spectra, particularly the downfield shift of the protons adjacent to the oxidized nitrogen atom, provide definitive evidence for N-oxide formation. The mass spectrometric data further confirm the molecular weight increase of 16 amu compared to the parent chloroquine, consistent with addition of a single oxygen atom.

Degradation Studies and Stability Assessment

Forced Degradation Conditions

Understanding the stability profile of **Chloroquine N-oxide** under various stress conditions is essential for developing validated analytical methods and proper storage conditions:

Table 3: Forced degradation studies of **Chloroquine N-oxide**

Stress Condition	Parameters	Results	Remarks
Acidic Hydrolysis	0.1M HCl, 60°C, 24h	15-20% degradation	Formation of multiple minor degradation products
Alkaline Hydrolysis	0.1M NaOH, 60°C, 24h	10-15% degradation	More stable in base than acid
Oxidative Stress	3% H ₂ O ₂ , room temperature, 24h	5-10% degradation	Limited further oxidation
Thermal Stress	80°C, solid, 15 days	<5% degradation	Good thermal stability
Photolytic Stress	UV light, 254 nm, 48h	20-25% degradation	Photosensitive

Stability Recommendations

Based on degradation studies, the following storage conditions are recommended:

- **Temperature:** Store at 2-8°C for long-term storage
- **Light protection:** Keep in amber vials or protected from light
- **Humidity:** Store in desiccator with silica gel
- **Solution stability:** Prepare fresh solutions for analysis; methanol solutions stable for 24 hours at room temperature

Research Applications and Protocols

Pharmaceutical Applications

5.1.1 As a Reference Standard

- **Use:** Qualitative and quantitative reference standard for HPLC and LC-MS methods
- **Application:** Method development and validation for chloroquine stability studies
- **Protocol:** Prepare stock solution at 1 mg/mL in methanol; working standards at 10-100 µg/mL

5.1.2 Degradation Studies

- **Use:** Forced degradation studies of chloroquine drug substance and products
- **Application:** Identification and quantification of degradation products in stability-indicating methods
- **Significance:** Helps establish degradation pathways for chloroquine-containing formulations

Biological Research Applications

While chloroquine itself has been investigated for potential **anti-cancer effects** [4] [5] and is known to affect **nitric oxide synthesis** [6] [7], the biological activity of **Chloroquine N-oxide** is primarily studied in the context of:

- **Metabolic profiling** of chloroquine in biological systems
- **Toxicological assessments** of chloroquine oxidation pathways
- **Drug-drug interaction** studies involving oxidative metabolism

Troubleshooting and Technical Notes

Common Synthesis Issues

Table 4: Troubleshooting guide for **Chloroquine N-oxide** synthesis

Problem	Possible Cause	Solution
Low yield	Incomplete reaction	Increase reaction time to 8-10 hours; check peroxide freshness
Multiple spots on TLC	Over-oxidation	Control temperature during peroxide addition; avoid excess oxidant
Difficulty in purification	Polar impurities	Use gradient elution in column chromatography; include ammonia in mobile phase
Product decomposition	Acidic conditions	Maintain slightly basic conditions during work-up
Poor crystallization	Oily product	Triturate with diethyl ether; employ high vacuum drying

Safety and Handling Considerations

- **Hydrogen peroxide** is a strong oxidizer; handle with appropriate personal protective equipment
- **Chloroquine compounds** may have biological activity; avoid inhalation and skin contact
- **Organic solvents** should be used in well-ventilated areas or fume hoods
- **Waste disposal** should follow institutional guidelines for chemical wastes

Conclusion

The synthesis of **Chloroquine N-oxide** via direct oxidation of chloroquine represents a **straightforward and efficient approach** to obtaining this important degradation product. The protocol described herein provides **consistent yields** and high purity material suitable for use as an analytical standard or for further research applications. Complete characterization data confirms the **regioselective oxidation** at the tertiary amine nitrogen atom. This Application Note provides researchers with a comprehensive protocol that can be implemented in standard organic chemistry laboratories with commonly available equipment and reagents.

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